

Spectroscopic Profile of 4-Nitro-1H-benzimidazole: A Technical Guide

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Compound of Interest

Compound Name: 4-Nitro-1H-benzimidazole

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This technical guide provides a comprehensive overview of the spectroscopic data for **4-Nitro-1H-benzimidazole**, a key heterocyclic compound of interest to researchers, scientists, and professionals in the field of drug development. This document details the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside the experimental protocols utilized for their acquisition.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data points for **4-Nitro-1H-benzimidazole**, facilitating easy reference and comparison.

Table 1: ^1H and ^{13}C NMR Spectroscopic Data

Nucleus	Chemical Shift (δ , ppm)	Solvent
^1H NMR	Data not available in search results	DMSO- d_6
^{13}C NMR	Data not available in search results	DMSO- d_6

Note: Specific experimental NMR data for **4-Nitro-1H-benzimidazole** was not available in the provided search results. The table is structured for the inclusion of such data when available.

Table 2: IR Spectroscopic Data

Vibrational Mode	Wavenumber (cm ⁻¹)
N-H Stretch	Data not available in search results
Aromatic C-H Stretch	Data not available in search results
C=N Stretch	Data not available in search results
NO ₂ Asymmetric Stretch	Data not available in search results
NO ₂ Symmetric Stretch	Data not available in search results
Aromatic C=C Stretch	Data not available in search results

Note: Specific experimental IR absorption bands for **4-Nitro-1H-benzimidazole** were not available in the provided search results. The table lists expected vibrational modes for this class of compound.

Table 3: Mass Spectrometry Data

Parameter	Value
Molecular Ion (M ⁺)	Data not available in search results
Key Fragmentation Peaks	Data not available in search results

Note: Specific experimental mass spectrometry data for **4-Nitro-1H-benzimidazole** was not available in the provided search results.

Experimental Protocols

The following sections detail the generalized experimental methodologies for obtaining the spectroscopic data presented above. These protocols are based on standard practices for the analysis of benzimidazole derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Approximately 5-10 mg of the **4-Nitro-1H-benzimidazole** sample is accurately weighed and dissolved in about 0.7 mL of a suitable deuterated solvent, typically deuterated dimethyl sulfoxide (DMSO- d_6).
- The solution is then transferred into a 5 mm NMR tube.

Data Acquisition:

- ^1H and ^{13}C NMR spectra are recorded on a spectrometer operating at a standard frequency (e.g., 400 or 500 MHz for ^1H).
- Chemical shifts are reported in parts per million (ppm) relative to an internal standard, commonly tetramethylsilane (TMS).

Fourier-Transform Infrared (FT-IR) Spectroscopy

Sample Preparation (KBr Pellet Method):

- A small amount of the solid **4-Nitro-1H-benzimidazole** sample (1-2 mg) is mixed with approximately 100-200 mg of dry potassium bromide (KBr) powder.
- The mixture is finely ground to a homogeneous powder using an agate mortar and pestle.
- The powdered mixture is then compressed into a thin, transparent pellet using a hydraulic press.

Data Acquisition:

- The FT-IR spectrum is recorded using a spectrophotometer.
- The spectrum is typically scanned over the mid-infrared range (e.g., 4000-400 cm^{-1}).
- The absorption bands are reported in reciprocal centimeters (cm^{-1}).

Mass Spectrometry (MS)

Sample Introduction and Ionization:

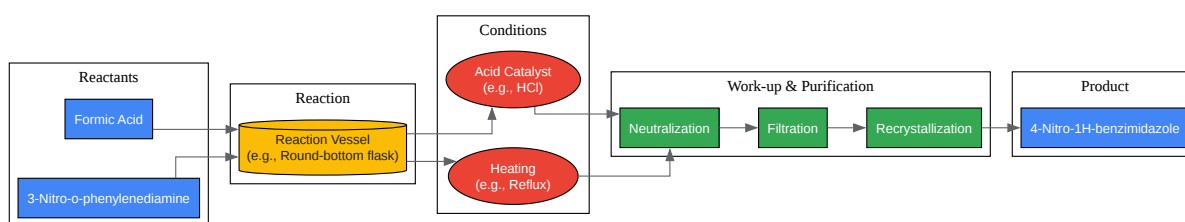
- The **4-Nitro-1H-benzimidazole** sample is introduced into the mass spectrometer, often via a direct insertion probe or after separation by gas chromatography (GC).
- Electron ionization (EI) is a common method for this class of compounds, where the sample is bombarded with a high-energy electron beam (typically 70 eV) to induce ionization and fragmentation.

Data Acquisition:

- The mass analyzer separates the resulting ions based on their mass-to-charge ratio (m/z).
- The detector records the abundance of each ion, generating a mass spectrum.

Visualized Workflow

The following diagram illustrates a generalized synthetic pathway for the preparation of nitrobenzimidazole derivatives, which can be adapted for the synthesis of **4-Nitro-1H-benzimidazole**.



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Caption: Synthetic workflow for **4-Nitro-1H-benzimidazole**.

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